

# Introduction: The Strategic Value of a Pyrimidine Building Block

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## Compound of Interest

Compound Name:	1-(4-Methoxypyrimidin-2-yl)ethanone
CAS No.:	463337-53-3
Cat. No.:	B3138673

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In the landscape of medicinal chemistry and materials science, heterocyclic compounds form the bedrock of innovation. Among these, pyrimidine derivatives are of paramount importance, constituting the core scaffold of numerous therapeutic agents and functional materials. **1-(4-Methoxypyrimidin-2-yl)ethanone** (CAS No. 463337-53-3) is a key heterocyclic building block whose strategic combination of a methoxy-substituted pyrimidine ring and a reactive acetyl group offers significant synthetic versatility.<sup>[1][2]</sup> This guide provides an in-depth analysis of its commercial availability, quality control standards, safe handling protocols, and synthetic potential, designed to equip researchers with the practical knowledge required for its effective procurement and application.

## Section 1: Compound Profile and Technical Specifications

Understanding the precise chemical and physical properties of a starting material is fundamental to reproducible and successful research. **1-(4-Methoxypyrimidin-2-yl)ethanone** is a solid compound at room temperature, with key specifications typically offered by commercial suppliers summarized below.

Property	Value	Source
CAS Number	463337-53-3	[3]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	
Molecular Weight	152.15 g/mol	[3]
Typical Purity	≥ 97%	
Physical Form	Solid	
Storage Conditions	Refrigerated	
Country of Origin	China (CN)	

The specified purity of ≥ 97% is suitable for most research and development applications, serving as a reliable starting point for multi-step syntheses. Refrigerated storage is mandated to prevent potential degradation over time, ensuring the compound's stability and integrity upon use.

## Section 2: Commercial Availability and Sourcing Strategy

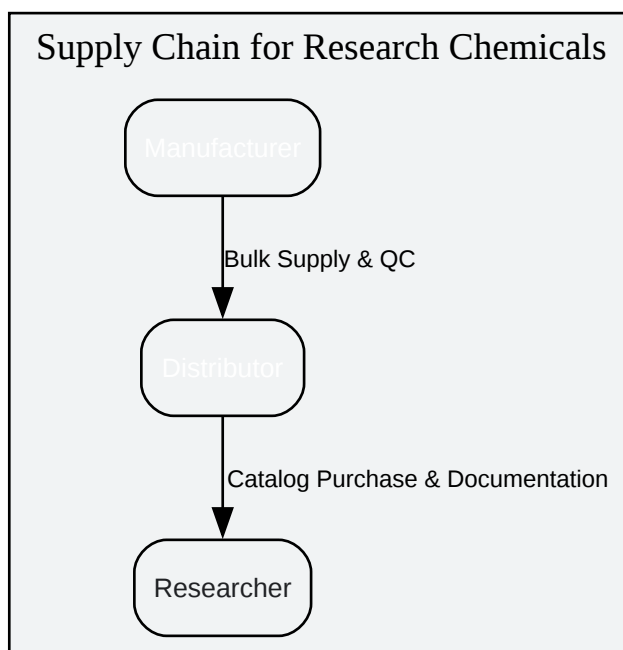
Procuring high-quality chemical reagents is a critical, yet often overlooked, aspect of experimental design. The primary route to obtaining **1-(4-Methoxypyrimidin-2-yl)ethanone** for the research community is through established global distributors who source from specialized manufacturers.

### Key Commercial Suppliers

The most prominent and verifiable source for this compound is PharmaBlock (USA), Inc., which is available through major distribution channels such as Sigma-Aldrich (Merck).[3] This supply chain ensures that the product adheres to rigorous quality standards and is accompanied by the necessary documentation for research and regulatory purposes.

Manufacturer/Supplier	Distributor	Notes
PharmaBlock (USA), Inc.	Sigma-Aldrich (Merck)	Offers the compound with stated purity of 97% and provides key documentation like Certificates of Analysis.[3]

It is crucial for researchers to source from reputable distributors who can provide lot-specific analytical data. While other platforms may list the compound, sourcing through a major distributor like Sigma-Aldrich provides a higher degree of confidence in product identity and purity.[4]



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Caption: Typical supply chain for a specialized chemical intermediate.

## Section 3: Quality Control and Documentation: The Certificate of Analysis

Trust in a chemical reagent begins with its documentation. The Certificate of Analysis (CoA) is a self-validating document that provides a lot-specific quality control report, ensuring the

material meets the required specifications. Researchers must demand and scrutinize the CoA before using any chemical intermediate.

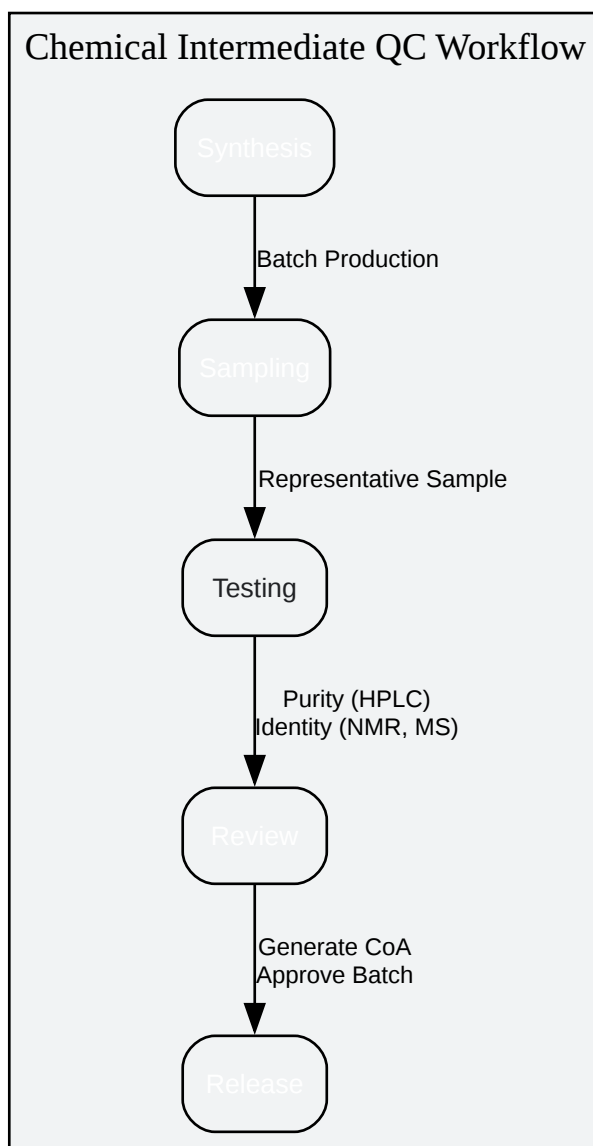
## Interpreting a Typical Certificate of Analysis

A CoA for **1-(4-Methoxypyrimidin-2-yl)ethanone** will typically include the following sections:

- **Product Information:** Confirms the product name, CAS number, molecular formula, and lot number.
- **Analytical Tests & Specifications:** Lists the tests performed and the acceptable range for each result.
- **Lot-Specific Results:** Shows the actual measured values for the purchased batch.

### Example Protocol: CoA Verification

- **Confirm Identity:** Verify that the product name and CAS number (463337-53-3) on the CoA match the product label.
- **Check Purity:** The purity value, typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), should meet or exceed the required specification (e.g.,  $\geq 97\%$ ).
- **Verify Structure:** While not always provided on a standard CoA, structural confirmation is often done by the manufacturer using techniques like  $^1\text{H}$  NMR and Mass Spectrometry. If embarking on GMP synthesis, requesting this data is advisable.
- **Date of Analysis:** Note the date of testing to ensure the data is recent and the product has not exceeded its recommended re-test date.



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Caption: A standard quality control workflow for chemical reagents.

## Section 4: Safety, Handling, and Storage

Proper handling of any chemical reagent is essential for laboratory safety. **1-(4-Methoxypyrimidin-2-yl)ethanone** is classified with the GHS07 pictogram, indicating it poses specific health risks.

### GHS Hazard Profile

- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.

#### Protocol: Safe Laboratory Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles conforming to EN166 or NIOSH standards.[5][6]
- Ventilation: Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5]
- Dispensing: Use a spatula to weigh and dispense the solid. Avoid creating dust. If transferring solutions, use a syringe or pipette.
- Exposure Response:
  - Skin Contact: Immediately wash the affected area with soap and plenty of water.[6]
  - Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[6]
  - Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[6]
- Storage: Store the container tightly sealed in a designated, refrigerated environment as specified by the supplier to ensure long-term stability.

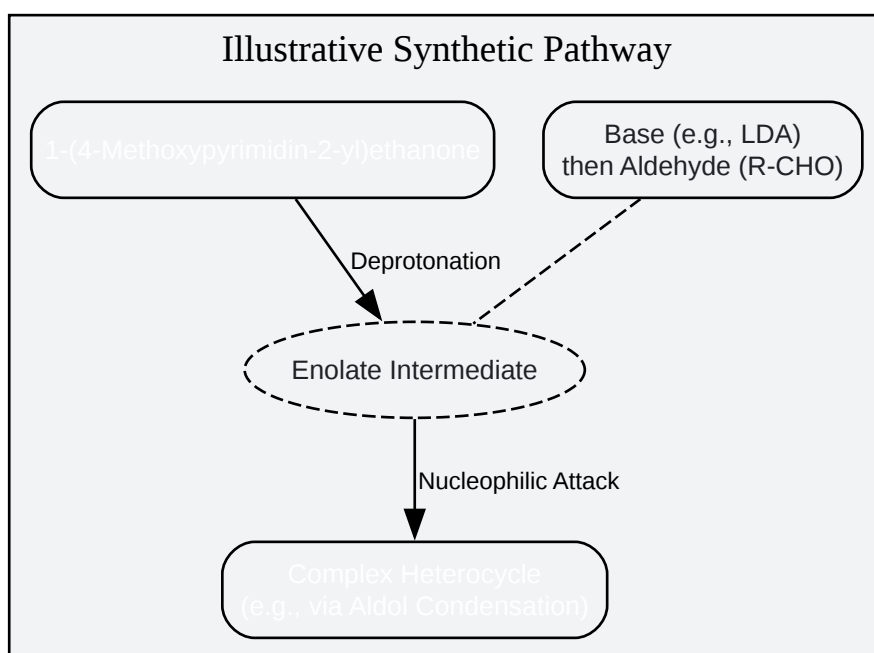
## Section 5: Application in Chemical Synthesis

The synthetic utility of **1-(4-Methoxypyrimidin-2-yl)ethanone** stems from its bifunctional nature. The acetyl group and the pyrimidine ring serve as versatile handles for constructing

more complex molecular architectures, making it a valuable intermediate in drug discovery programs.<sup>[2][7]</sup>

## Key Reactive Sites:

- The Acetyl Group (Ketone): The  $\alpha$ -protons of the ketone are acidic and can be deprotonated to form an enolate, which can participate in a wide range of C-C bond-forming reactions such as aldol condensations and alkylations. The carbonyl itself can undergo nucleophilic attack or be converted into other functional groups (e.g., amines via reductive amination).
- The Pyrimidine Ring: The methoxy group can potentially be substituted via nucleophilic aromatic substitution ( $S_NAr$ ) reactions, although this often requires activation. The ring nitrogen atoms can also influence reactivity and act as hydrogen bond acceptors in interactions with biological targets.



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Caption: General reaction scheme showing the acetyl group's reactivity.

The strategic placement of these functional groups allows for the regioselective elaboration of the molecule, enabling chemists to systematically explore the chemical space around the

pyrimidine core to optimize properties such as target binding affinity, selectivity, and ADME (absorption, distribution, metabolism, and excretion) profiles.

## Conclusion

**1-(4-Methoxypyrimidin-2-yl)ethanone** is a valuable and commercially accessible building block for advanced chemical synthesis. For researchers in drug development and materials science, successful application hinges on a holistic understanding of its procurement, quality, and handling. By sourcing from reputable suppliers like PharmaBlock through established distributors, diligently verifying product quality via the Certificate of Analysis, and adhering to strict safety protocols, scientists can confidently and effectively integrate this versatile intermediate into their research and development workflows.

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